

Solubility Profile of 5-Bromo-2-fluorobenzotrifluoride: A Technical Guide

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Compound of Interest

Compound Name: 5-Bromo-2-fluorobenzotrifluoride

CAS No.: 393-37-3

Cat. No.: B1270800

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Bromo-2-fluorobenzotrifluoride is a key building block in modern medicinal chemistry and materials science. Its utility in the synthesis of novel pharmaceuticals and functional materials is well-documented.^[1] A thorough understanding of its solubility in various laboratory solvents is critical for its effective use in synthesis, purification, and formulation. This technical guide provides a comprehensive overview of the known solubility characteristics of **5-Bromo-2-fluorobenzotrifluoride**, along with a generalized experimental protocol for determining its solubility in specific solvents.

Physicochemical Properties

To understand the solubility of **5-Bromo-2-fluorobenzotrifluoride**, it is essential to first consider its key physicochemical properties:

Property	Value
Molecular Formula	C ₇ H ₃ BrF ₄
Molecular Weight	243.00 g/mol
Appearance	Colorless to light yellow liquid
Density	~1.72 - 1.73 g/mL at 25°C
Boiling Point	79-80 °C at 50 mmHg
Water Solubility	Generally reported as insoluble.

Solubility in Common Laboratory Solvents

While precise quantitative solubility data for **5-Bromo-2-fluorobenzotrifluoride** in a range of common laboratory solvents is not readily available in published literature, its solubility profile can be inferred from its chemical structure and from qualitative descriptions in technical documents.

Water: **5-Bromo-2-fluorobenzotrifluoride** is consistently reported as being insoluble in water. This is expected given its nonpolar, halogenated aromatic structure. The presence of four fluorine atoms and a bromine atom contributes to its hydrophobic nature.

Organic Solvents: It is widely stated to be soluble or miscible with most common organic solvents. This is attributed to the principle of "like dissolves like," where its organic nature leads to favorable interactions with other organic molecules.

Based on its structure, the following qualitative solubility predictions can be made:

- High Solubility is Expected in:
 - Halogenated Solvents: Dichloromethane (DCM), Chloroform
 - Aromatic Hydrocarbons: Toluene, Benzene
 - Ethers: Diethyl ether, Tetrahydrofuran (THF)
 - Ketones: Acetone, Methyl Ethyl Ketone (MEK)

- Esters: Ethyl acetate
- Moderate to Good Solubility is Likely in:
 - Polar Aprotic Solvents: Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO)
 - Alcohols: Methanol, Ethanol, Isopropanol (While the hydroxyl group in alcohols introduces polarity, the alkyl chains allow for interaction with the nonpolar parts of the **5-Bromo-2-fluorobenzotrifluoride** molecule).
- Low to Negligible Solubility is Expected in:
 - Nonpolar Aliphatic Hydrocarbons: Hexane, Heptane (The highly fluorinated nature of the molecule may reduce its miscibility with purely aliphatic hydrocarbons compared to aromatic or more polar solvents).

Experimental Protocol for Solubility Determination

The following is a generalized protocol for the gravimetric determination of the solubility of **5-Bromo-2-fluorobenzotrifluoride** in a given solvent. This method is suitable for obtaining quantitative solubility data.

Objective: To determine the solubility of **5-Bromo-2-fluorobenzotrifluoride** in a specific solvent at a given temperature (e.g., 25°C).

Materials:

- **5-Bromo-2-fluorobenzotrifluoride**
- Selected laboratory solvent (e.g., acetone, toluene, methanol)
- Scintillation vials or test tubes with screw caps
- Analytical balance
- Constant temperature water bath or incubator
- Vortex mixer

- Syringe filters (0.2 μm , PTFE or other solvent-compatible membrane)
- Pre-weighed glass vials for evaporation
- Vacuum oven or rotary evaporator

Procedure:

- Preparation of Saturated Solution:
 1. Add an excess amount of **5-Bromo-2-fluorobenzotrifluoride** to a scintillation vial. The exact amount is not critical, but there must be undissolved solid or liquid phase present after equilibration.
 2. Add a known volume of the selected solvent (e.g., 5.0 mL) to the vial.
 3. Securely cap the vial and place it in a constant temperature bath set to the desired temperature (e.g., $25^{\circ}\text{C} \pm 0.1^{\circ}\text{C}$).
 4. Agitate the mixture vigorously using a vortex mixer for 1-2 minutes.
 5. Allow the mixture to equilibrate in the constant temperature bath for at least 24 hours. Intermittent agitation (e.g., every few hours) is recommended to ensure equilibrium is reached.
- Sample Collection and Filtration:
 1. After equilibration, allow the vial to stand undisturbed in the temperature bath for at least 2 hours to allow any undissolved material to settle.
 2. Carefully draw a known volume of the supernatant (the clear, saturated solution) into a syringe (e.g., 2.0 mL). Avoid disturbing the undissolved solute.
 3. Attach a 0.2 μm syringe filter to the syringe.
 4. Dispense the filtered saturated solution into a pre-weighed, clean, and dry glass vial. Record the exact weight of the empty vial.

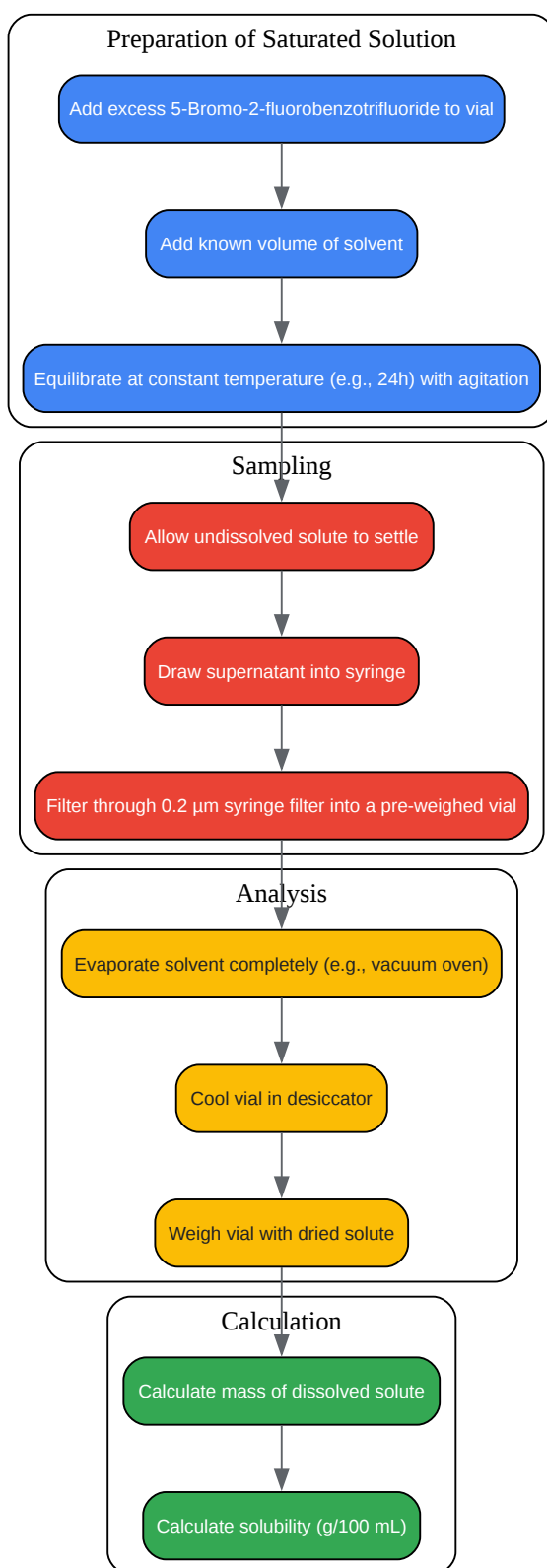
- Solvent Evaporation and Mass Determination:
 1. Place the vial containing the filtered solution in a vacuum oven at a moderate temperature (e.g., 40-50°C) until all the solvent has evaporated. Alternatively, a rotary evaporator can be used.
 2. Once the solvent is completely removed, place the vial in a desiccator to cool to room temperature.
 3. Weigh the vial containing the dried solute on an analytical balance. Record the final weight.
- Calculation of Solubility:
 1. Calculate the mass of the dissolved **5-Bromo-2-fluorobenzotrifluoride** by subtracting the initial weight of the empty vial from the final weight of the vial with the dried solute.
 2. Calculate the solubility using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of solute (g)} / \text{Volume of solvent used for analysis (mL)}) * 100$$

Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **5-Bromo-2-fluorobenzotrifluoride** and the chosen solvent before starting any work.

Logical Workflow for Solubility Determination



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Caption: Experimental workflow for determining the solubility of **5-Bromo-2-fluorobenzotrifluoride**.

Conclusion

While quantitative solubility data for **5-Bromo-2-fluorobenzotrifluoride** in common laboratory solvents is not extensively published, its chemical structure provides a strong basis for predicting its solubility behavior. It is insoluble in water but is expected to be readily soluble in a wide range of organic solvents, particularly halogenated, aromatic, and polar aprotic solvents. For applications requiring precise solubility values, the experimental protocol provided in this guide offers a reliable method for their determination. A thorough understanding and, when necessary, experimental verification of its solubility are crucial for the successful application of this versatile compound in research and development.

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References

- 1. [nbinno.com](https://www.nbinno.com) [nbinno.com]
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